

Safety and handling precautions for Methyl piperazine-1-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl piperazine-1-carboxylate

Cat. No.: B041395

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An In-Depth Technical Guide to the Safe Handling of **Methyl piperazine-1-carboxylate**

Introduction

Methyl piperazine-1-carboxylate (CAS No: 50606-31-0) is a versatile chemical intermediate widely employed in the pharmaceutical and chemical industries.[1] It serves as a crucial building block in the synthesis of various bioactive molecules and drug candidates, particularly in the development of treatments for diabetes and neurological disorders.[2][3] Given its classification as a corrosive substance, a thorough understanding of its properties and associated hazards is paramount for ensuring the safety of researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the safety protocols, handling procedures, and emergency responses required when working with this compound.

Chemical and Physical Properties

Methyl piperazine-1-carboxylate is a compound with the molecular formula $C_6H_{12}N_2O_2$ and a molecular weight of 144.17 g/mol .[4][5] While some sources describe it as a solid, others list it as a colorless to light yellow liquid, indicating that its physical state can vary, possibly depending on purity and temperature.[1][5]

Property	Value
CAS Number	50606-31-0[5]
Molecular Formula	C ₆ H ₁₂ N ₂ O ₂ [4]
Molecular Weight	144.17 g/mol [4]
Appearance	Solid or Colorless to light yellow liquid[1][5]
Melting Point	173-175 °C[2]
Boiling Point	112-116 °C (at 7 Torr)[2]
Synonyms	1-(Methoxycarbonyl)piperazine, Methyl 1-piperazinecarboxylate, Piperazine-1-carboxylic acid methyl ester[2][4]

Hazard Identification and GHS Classification

This compound is classified as a corrosive material that poses significant health risks upon exposure. The primary hazard is its ability to cause severe skin burns and serious eye damage. [4][5]

GHS Classification	Details
Pictogram	GHS05 (Corrosion)[5]
Signal Word	Danger[4][5]
Hazard Statement	H314: Causes severe skin burns and eye damage.[4][5]
Hazard Class	Skin Corrosion 1B[4][5]
Precautionary Statements	P260, P264, P280, P301+P330+P331, P302+P361+P354, P304+P340, P305+P354+P338, P316, P321, P363, P405, P501[4]
Storage Class	8A - Combustible corrosive hazardous materials[5]

Experimental Protocols for Safe Handling

Adherence to strict safety protocols is mandatory when handling **Methyl piperazine-1-carboxylate** to mitigate the risks of chemical burns and other injuries.

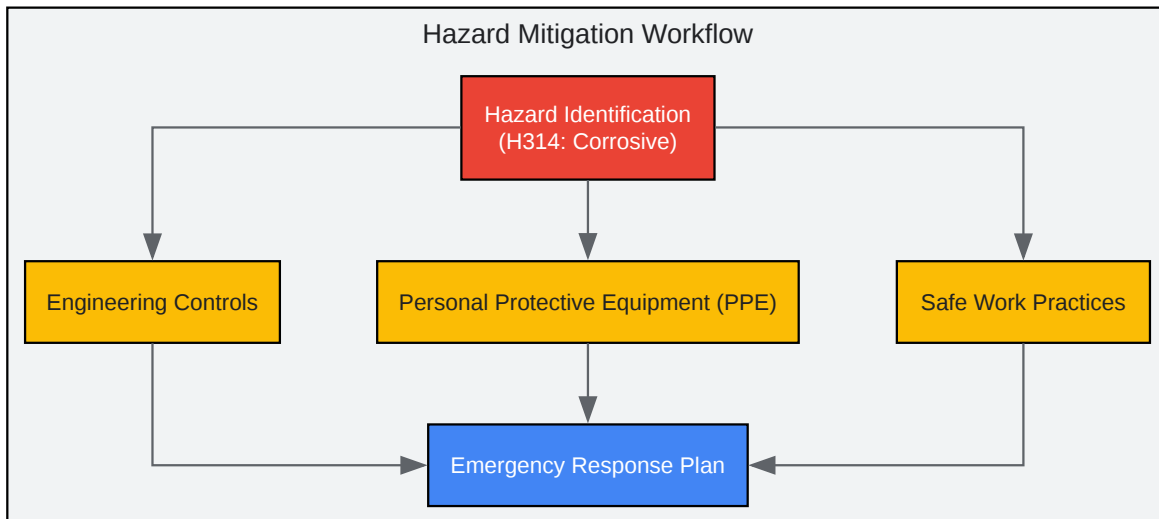
Engineering Controls

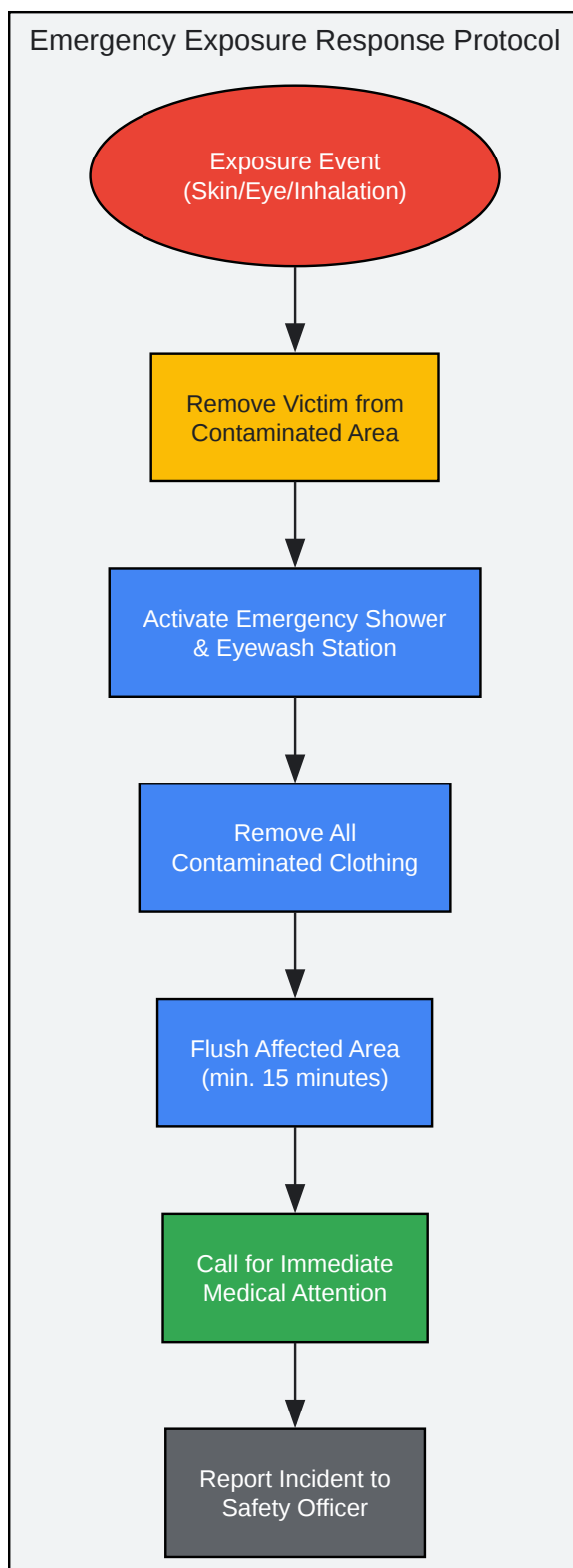
- **Ventilation:** Always handle this chemical in a well-ventilated area. For all procedures with a risk of generating aerosols, mists, or dust, work must be conducted within a certified chemical fume hood.[\[6\]](#)
- **Safety Equipment:** Ensure that a safety shower and an eyewash station are readily accessible and in good working order in the immediate vicinity of the handling area.[\[6\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is the primary defense against exposure.

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield that meet approved standards.[\[7\]](#)
- **Skin Protection:**
 - **Gloves:** Wear chemically resistant, impervious gloves (e.g., nitrile rubber) at all times. Inspect gloves for tears or holes before each use.
 - **Clothing:** Wear a flame-retardant, long-sleeved lab coat. For tasks with a higher risk of splashing, consider a chemically resistant apron or full-body suit.[\[6\]](#)
- **Respiratory Protection:** In cases of insufficient ventilation or during emergency situations, a self-contained breathing apparatus (SCBA) operated in positive pressure mode is required.[\[6\]](#)





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- To cite this document: BenchChem. [Safety and handling precautions for Methyl piperazine-1-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041395#safety-and-handling-precautions-for-methyl-piperazine-1-carboxylate]

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